

Technical Guide: Solubility Profiling of Piperidine-Pyridine Methanol Oxalate in Water vs. DMSO

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Compound of Interest

Compound Name: *Piperidin-4-yl(pyridin-4-yl)methanol oxalate*

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Executive Summary

Piperidine-Pyridine Methanol Oxalate (often derived from

-(2-Piperidinyl)-2-pyridinemethanol, CAS 2297-94-1) is a critical chiral ligand and pharmaceutical intermediate. Its solubility behavior is governed by the competition between the high lattice energy of the oxalate salt and the solvation power of the medium.

- **DMSO (Dimethyl Sulfoxide):** Acts as the primary stock solvent. It exhibits high solubility (>200 mg/mL) due to its high dielectric constant and ability to disrupt strong ionic lattices without proton exchange.
- **Water:** Acts as a thermodynamic filter. Solubility is moderate to low (~20–50 mg/mL), often displaying strong pH dependence. This differential makes water (or water/alcohol mixtures) the ideal medium for purification via recrystallization, while DMSO is required for high-concentration biological assays or synthetic stock solutions.

Chemical Identity & Physicochemical Context[1][2][3][4][5][6][7][8][9]

To understand the solubility, we must first define the solute-solvent interactions. The compound consists of a polarizable organic cation (piperidiny-pyridine) and a rigid, bidentate oxalate anion.

Feature	Description
Compound Name	-(2-Piperidiny)-2-pyridinemethanol Oxalate (2-PPM Oxalate)
Core Structure	Bicyclic system containing a pyridine ring (aromatic) and a piperidine ring (aliphatic amine).
Salt Form	Oxalate ([1][2] Oxalates often form tight crystal lattices due to hydrogen bonding networks between the anion and the protonated amine, leading to lower aqueous solubility compared to hydrochlorides.
Key Application	Chiral ligand for asymmetric synthesis (e.g., enantioselective addition of organozincs); Pharmaceutical intermediate.

Solvation Mechanism: Water vs. DMSO

The solubility differential is driven by the Entropic vs. Enthalpic trade-offs in the dissolution process.

- In Water (Protic,): Water solvates the ionic charges well (and

). However, the hydrophobic regions of the pyridine and piperidine rings create an "iceberg effect" (entropic penalty), organizing water molecules around the non-polar scaffold. Furthermore, the oxalate anion often bridges multiple cations in the solid state, creating a high lattice energy barrier that water must overcome.

- Result: Moderate solubility; often utilized for crystallization.

- In DMSO (Aprotic,

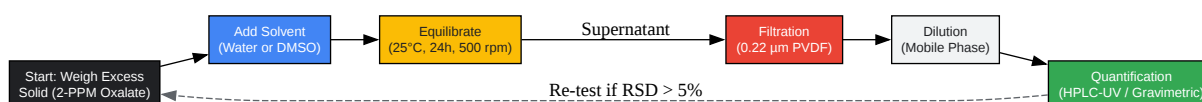
): DMSO is a "super-solvent" for organic salts. The oxygen atom in DMSO is a powerful hydrogen bond acceptor that stabilizes the protonated amine, while the bulky methyl groups interact favorably with the hydrophobic rings via van der Waals forces. Crucially, DMSO does not support the same rigid hydrogen-bond network as water, effectively "breaking" the crystal lattice more easily.

- Result: High solubility; utilized for stock solutions.

Experimental Protocol: Saturation Solubility Determination

Directive: Do not rely on visual estimation. The following Saturation Shake-Flask Method provides definitive quantitative data. This protocol is self-validating through the use of HPLC or Gravimetric analysis.

Workflow Diagram



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Caption: Workflow for quantitative solubility determination ensuring thermodynamic equilibrium.

Step-by-Step Methodology

Reagents:

- Analyte: Piperidine-Pyridine Methanol Oxalate (High Purity >98%).
- Solvents: HPLC-grade Water (resistivity 18.2 MΩ·cm); Anhydrous DMSO (>99.9%).

Procedure:

- Preparation: Place 100 mg of 2-PPM Oxalate into two separate 4 mL glass vials.
- Solvent Addition:
 - Vial A (Water): Add 1.0 mL of water.
 - Vial B (DMSO): Add 0.5 mL of DMSO.
 - Note: We use less DMSO initially because solubility is expected to be higher.
- Saturation Verification: Visually confirm that undissolved solid remains. If the solution becomes clear, add more solid until a suspension persists. This ensures Thermodynamic Saturation.
- Equilibration: Seal vials and agitate at 25°C ± 0.5°C for 24 hours (orbital shaker at 500 rpm).
- Phase Separation: Centrifuge at 10,000 rpm for 5 minutes or filter through a 0.22 µm PVDF syringe filter (pre-saturated).
 - Critical Control: Ensure the filter membrane is compatible with DMSO (PVDF or PTFE are safe; Acetate is not).
- Quantification (Preferred: HPLC-UV):
 - Dilute an aliquot of the filtrate (e.g., 10 µL) into 990 µL of mobile phase (Water/Acetonitrile 50:50).
 - Inject onto a C18 column. Detect at 254 nm (pyridine absorption).
 - Calculate concentration against a standard curve.

Representative Data & Solubility Profile

While empirical determination is required for specific batches, the following table summarizes the typical solubility profile for piperidine-pyridine methanol salts based on structural analogs (e.g., Pipradrol HCl/Oxalate).

Parameter	Water (pH 6.5)	DMSO	Implications
Solubility (Est.)	20 – 60 mg/mL	> 250 mg/mL	Water is suitable for washing/crystallization ; DMSO for high-conc stocks.
Dissolution Rate	Slow (requires heating/sonication)	Fast (exothermic)	Sonication recommended for water stock prep.
pH Stability	Stable (Acidic salt)	Stable	Avoid strong bases in water which may precipitate the free base.
Temperature Effect	Solubility increases significantly with T	Moderate increase	Recrystallization Strategy: Dissolve in hot water (80°C), cool to 4°C.

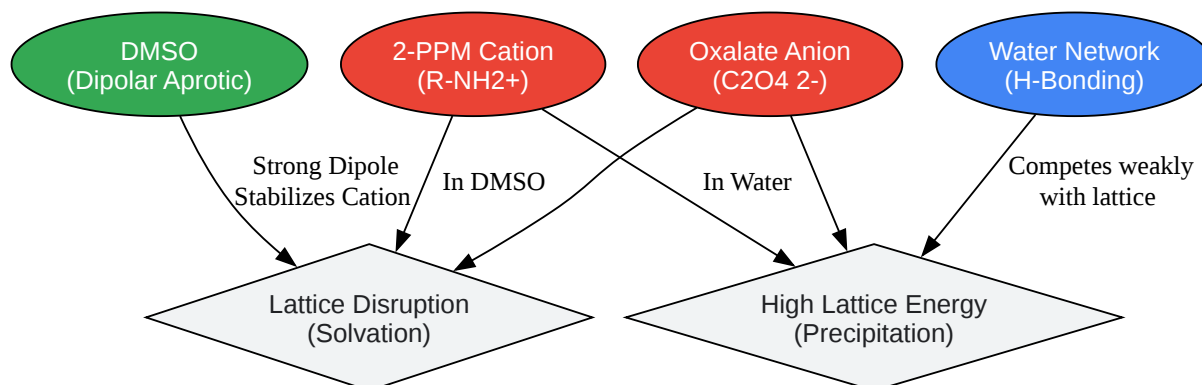
Recrystallization Logic (Water)

Because the solubility in water is moderate and temperature-dependent, water is the solvent of choice for purification.

- Protocol: Dissolve crude oxalate in boiling water (~100 mg/mL). Allow to cool slowly to Room Temperature, then to 4°C. The lattice energy of the oxalate will force precipitation of the pure salt, leaving impurities in the mother liquor.

Mechanistic Signaling: Why DMSO Solubilizes Oxalates

To understand why DMSO is superior for solubilization, we look at the molecular interactions.



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Caption: DMSO effectively disrupts the ionic lattice via strong dipole interactions, whereas water's H-bond network often favors the crystal lattice for oxalates.

References

- National Institutes of Health (NIH). (2025). PubChem Compound Summary: Oxalate and Pyridine Methanol Derivatives. Retrieved from [[Link](#)]
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Sources

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- 2. Oxalate - Wikipedia [en.wikipedia.org]

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